

Operational Guide: Safe Disposal and Management of Methyl 2-(octyloxy)benzoate[1]

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Compound of Interest

Compound Name: Methyl 2-(octyloxy)benzoate

CAS No.: 255062-85-2

Cat. No.: B1587629

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Executive Summary & Chemical Profile

Methyl 2-(octyloxy)benzoate is a lipophilic benzoic acid ester often utilized as an intermediate in liquid crystal synthesis and organic formulations. Unlike simple solvents, its long octyl chain imparts significant hydrophobicity, making standard aqueous disposal methods (drain pouring) strictly prohibited due to immediate plumbing occlusion risks and long-term aquatic toxicity.

This guide defines the operational standard for the segregation, stabilization, and disposal of this compound, ensuring compliance with RCRA (USA) and REACH (EU) frameworks.

Chemical Identity & Properties

Parameter	Data	Operational Implication
Chemical Name	Methyl 2-(octyloxy)benzoate	Primary identifier for waste tags.[1][2][3]
CAS Number	255062-85-2	Required for chemical inventory reconciliation.[1][3]
Formula	C ₁₆ H ₂₄ O ₃	High carbon content requires incineration.[1]
Physical State	Viscous Liquid / Low-melting Solid	May require dissolution before transfer.[1]
Solubility	Negligible in water; Soluble in organics	DO NOT attempt to dilute with water.[1]
Flash Point	> 110°C (Estimated based on MW)	Combustible, but likely not RCRA "Ignitable" (D001) unless in solution.[1]

Hazard Assessment & Pre-Disposal Stabilization

Before disposal, you must neutralize immediate risks. While **Methyl 2-(octyloxy)benzoate** is not highly reactive, it poses specific environmental and contact hazards.

Core Hazards[2]

- Aquatic Toxicity (H411): The octyl chain facilitates bioaccumulation in aquatic life. Zero-discharge policy to sewer systems is mandatory.
- Skin Irritation (H315): The compound is lipophilic and penetrates the dermal layer easily.
- Hydrolysis Risk: In the presence of strong bases (e.g., waste containers with high pH), this ester can hydrolyze, releasing methanol and octyloxybenzoic acid. This reaction is exothermic.

Stabilization Protocol

Goal: Prevent unintended reactions inside the waste drum.

- Check pH Compatibility: Ensure the destination waste container is Neutral (pH 6-8). Do not mix with concentrated caustic waste (NaOH/KOH) to prevent saponification heat.
- Phase Verification: If the substance has solidified (common in cold storage), gently warm to melting or dissolve in a minimal amount of Acetone or Ethyl Acetate to ensure flowability into the waste bung.

Disposal Workflow: The Decision Matrix

The disposal path depends entirely on the physical state and concentration of the material.

Scenario A: Bulk Liquid (>50 mL)

- Classification: Non-Halogenated Organic Solvent Waste.[4]
- Container: HDPE or Steel Drum (UN Rated).
- Labeling: "Non-Halogenated Organic Waste: Esters."
- Action: Pour directly into the drum using a funnel. Avoid splashing.

Scenario B: Trace Residue (Glassware/Vials)

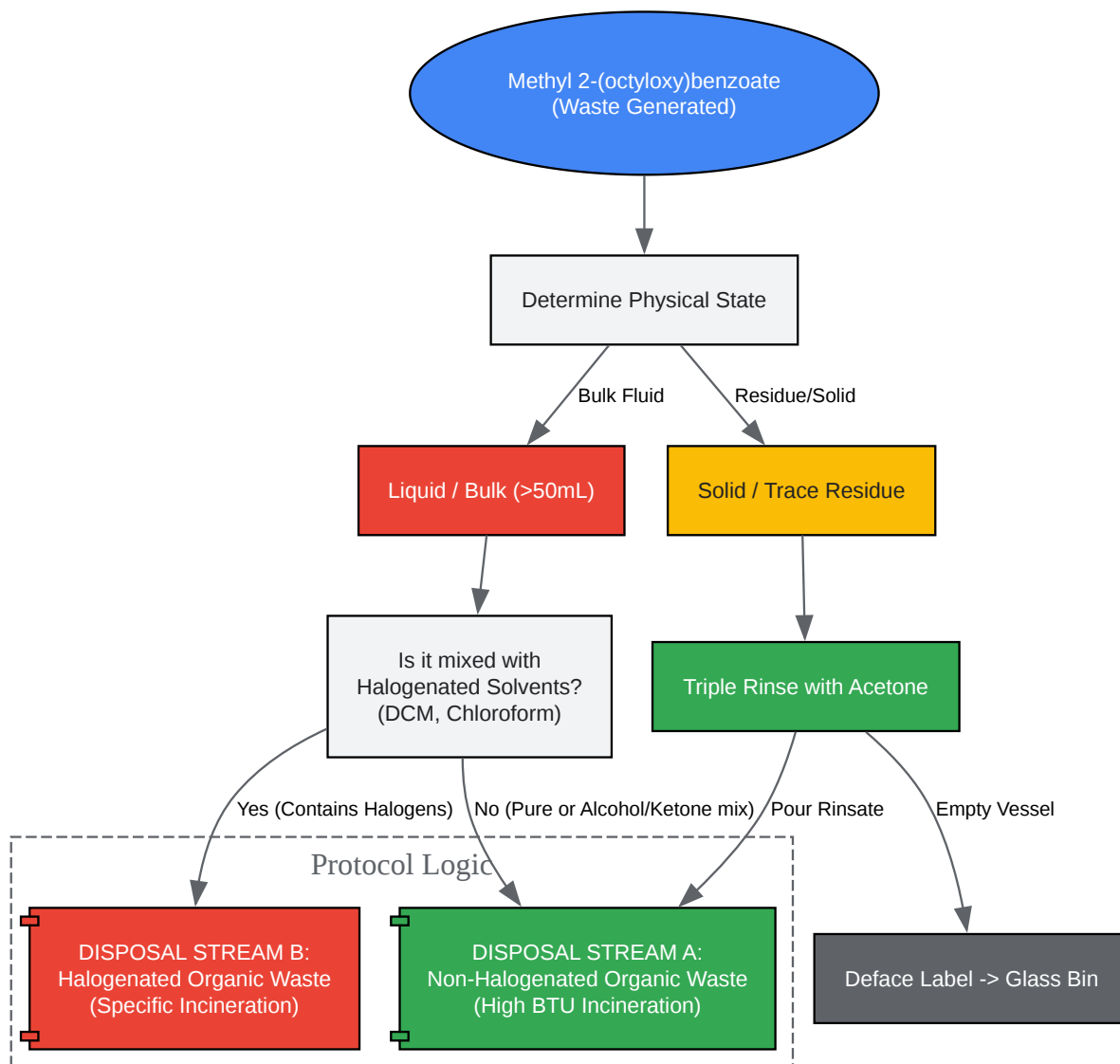
- Method: Triple Rinse.
- Solvent: Use Acetone or Ethanol.
- Process:
 - Add solvent to the vial/flask.
 - Swirl to dissolve the ester.
 - Decant the rinsate into the Non-Halogenated Organic Waste container.
 - Repeat 3 times.
 - Deface the label on the empty glass vial and dispose of the glass in the Glass/Sharps bin.

Scenario C: Spill Cleanup

- Absorbent: Use Vermiculite or Clay-based absorbents.
- Contraindication: Do NOT use sawdust or paper towels for large spills, as esters are combustible and increase fire load.
- Disposal: Scoop absorbed material into a sealable bag/bucket and tag as Solid Hazardous Waste (Debris).

Visualizing the Workflow

The following diagram outlines the logical decision tree for disposing of **Methyl 2-(octyloxy)benzoate**, ensuring segregation from incompatible streams.



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Figure 1: Decision matrix for segregating **Methyl 2-(octyloxy)benzoate** waste. Note the critical separation of halogenated and non-halogenated streams to reduce disposal costs and environmental impact.

Regulatory Compliance & Coding

Proper coding is essential for the manifest used by your waste hauler (e.g., Clean Harbors, Veolia).

Authority	Classification	Code / Designation	Notes
EPA (USA)	RCRA Status	Non-Regulated / D001	Not a P- or U-listed waste.[1] If flash point >60°C, it is not D001, but most sites manage as "Non-RCRA Regulated Chemical Waste" destined for incineration. [1]
EU (REACH)	EWC Code	07 01 04*	"Other organic solvents, washing liquids and mother liquors." [2]
DOT (Transport)	Shipping Name	Environmentally Hazardous Substance, Liquid, N.O.S.	Only if shipped in bulk (>119 gallons).[1] For lab packs, usually exempt under 49 CFR 173.12(b).

Pro-Tip: The "Cost of Halogens"

Always segregate this ester into Non-Halogenated waste.

- Why? **Methyl 2-(octyloxy)benzoate** contains only C, H, and O.
- Impact: Non-halogenated waste can be used as fuel blending (waste-to-energy) which is significantly cheaper and greener than the high-temperature incineration required for halogenated waste (to prevent dioxin formation).[1] Mixing this ester with Chloroform increases your disposal cost by ~30-50%.

Emergency Procedures

In the event of a spill or exposure during disposal:

- Eye Contact: Rinse immediately with water for 15 minutes. The lipophilic nature means it will not wash off easily; continuous irrigation is vital.
- Skin Contact: Do not use solvent to clean skin (this drives the chemical deeper). Wash with soap and copious amounts of water.
- Spill: Ventilate the area.^{[5][6][7]} Apply vermiculite.^[8] Scoop into a bucket. Label as "Debris contaminated with **Methyl 2-(octyloxy)benzoate**."

References

- United States Environmental Protection Agency (EPA). (2023). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Parts 260-273. Washington, D.C. [\[Link\]](#)^[1]
- European Commission. (2014). Guidance on the classification of waste (EWC Codes). [\[Link\]](#)
- National Institutes of Health (NIH) - PubChem. (2023). Compound Summary: **Methyl 2-(octyloxy)benzoate** (CAS 255062-85-2).^{[1][3][9]} [\[Link\]](#)^[3]
- Occupational Safety and Health Administration (OSHA). (2011). Laboratory Safety Guidance.^[10] [\[Link\]](#)

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